

Technical Support Center: Everolimus Solubility in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Everolimus

Cat. No.: B549166

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with **everolimus** solubility in dimethyl sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **everolimus** in DMSO?

A1: The reported solubility of **everolimus** in DMSO varies across different suppliers and literature. It is generally stated to be between 10 mg/mL and 100 mg/mL.^{[1][2][3][4][5][6]} It is crucial to consult the manufacturer's product information sheet for the specific lot of **everolimus** being used. A summary of reported solubility data is presented in Table 1.

Q2: Why does my **everolimus** solution in DMSO appear cloudy or have precipitates?

A2: Cloudiness or precipitation in your **everolimus** DMSO solution can be due to several factors:

- Low-quality or wet DMSO: DMSO is hygroscopic and can absorb moisture from the air.^[5] Water is a poor solvent for **everolimus**, and its presence in DMSO can significantly reduce the solubility of the compound.^[7]
- Incorrect storage: Storing the DMSO stock solution at inappropriate temperatures can lead to precipitation. **Everolimus** itself should be stored at -20°C as a solid.^{[1][8]}

- Concentration exceeding solubility limit: Attempting to prepare a solution at a concentration higher than the solubility limit of your specific batch of **everolimus** will result in undissolved particles.

Q3: My **everolimus** dissolved perfectly in DMSO, but precipitated when I diluted it in my aqueous cell culture medium. Why is this happening?

A3: This is a common issue known as "antisolvent precipitation."^[9] **Everolimus** is poorly soluble in water.^{[10][11]} When the DMSO stock solution is added to an aqueous medium, the DMSO rapidly disperses, creating localized areas where the **everolimus** concentration is high but the solvent is now predominantly aqueous, causing the compound to precipitate out of solution.^{[9][12]}

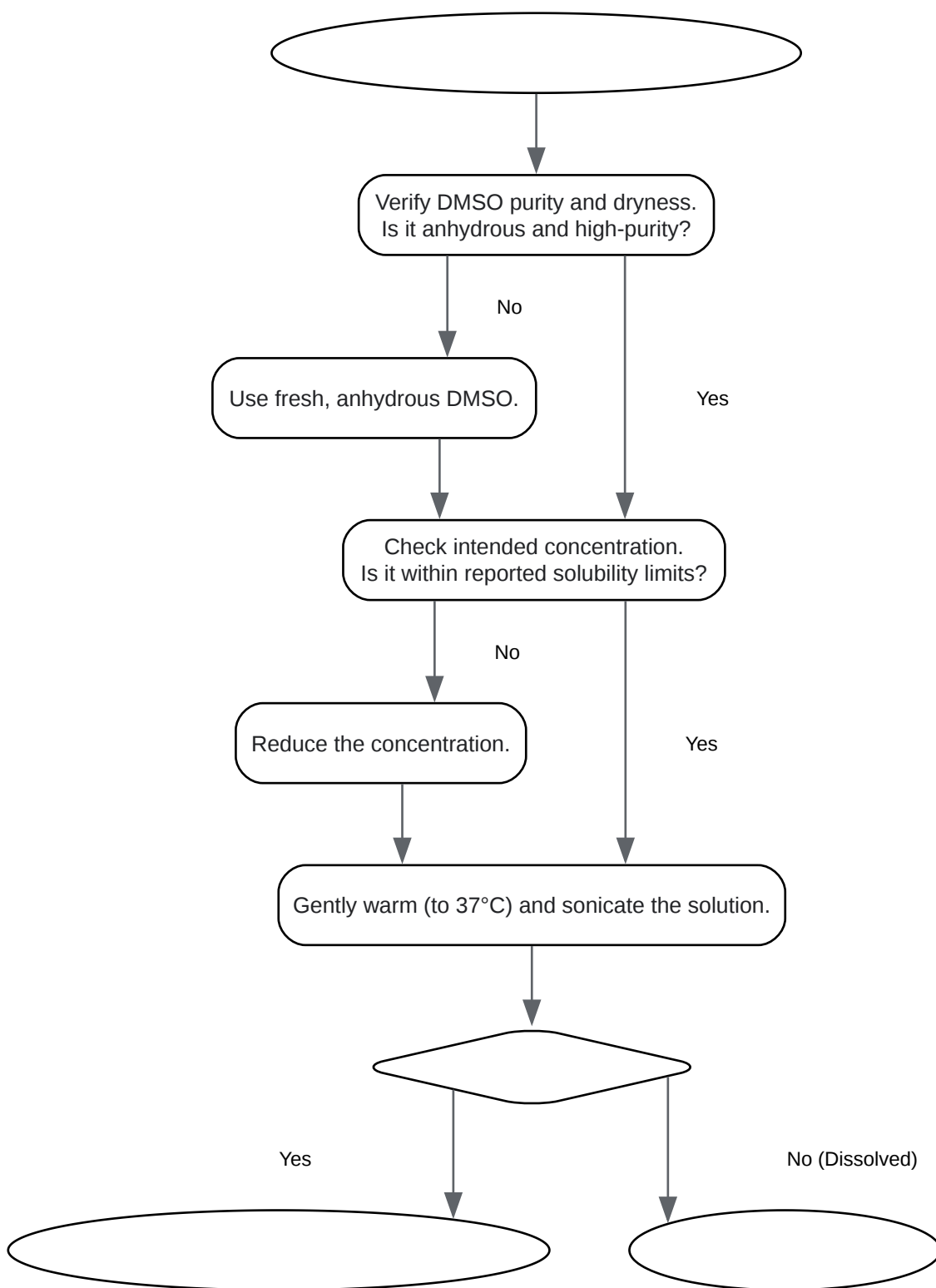
Q4: How should I store my **everolimus** stock solution in DMSO?

A4: For long-term storage, it is recommended to store **everolimus** as a solid at -20°C.^{[1][8]} If a DMSO stock solution is prepared, it should be stored in a tightly sealed, dry container at -20°C to minimize water absorption and degradation.^[13] It is advisable to prepare fresh dilutions for experiments and avoid repeated freeze-thaw cycles.

Troubleshooting Guides

Issue 1: Everolimus fails to dissolve completely in DMSO.

Possible Cause & Solution Workflow:

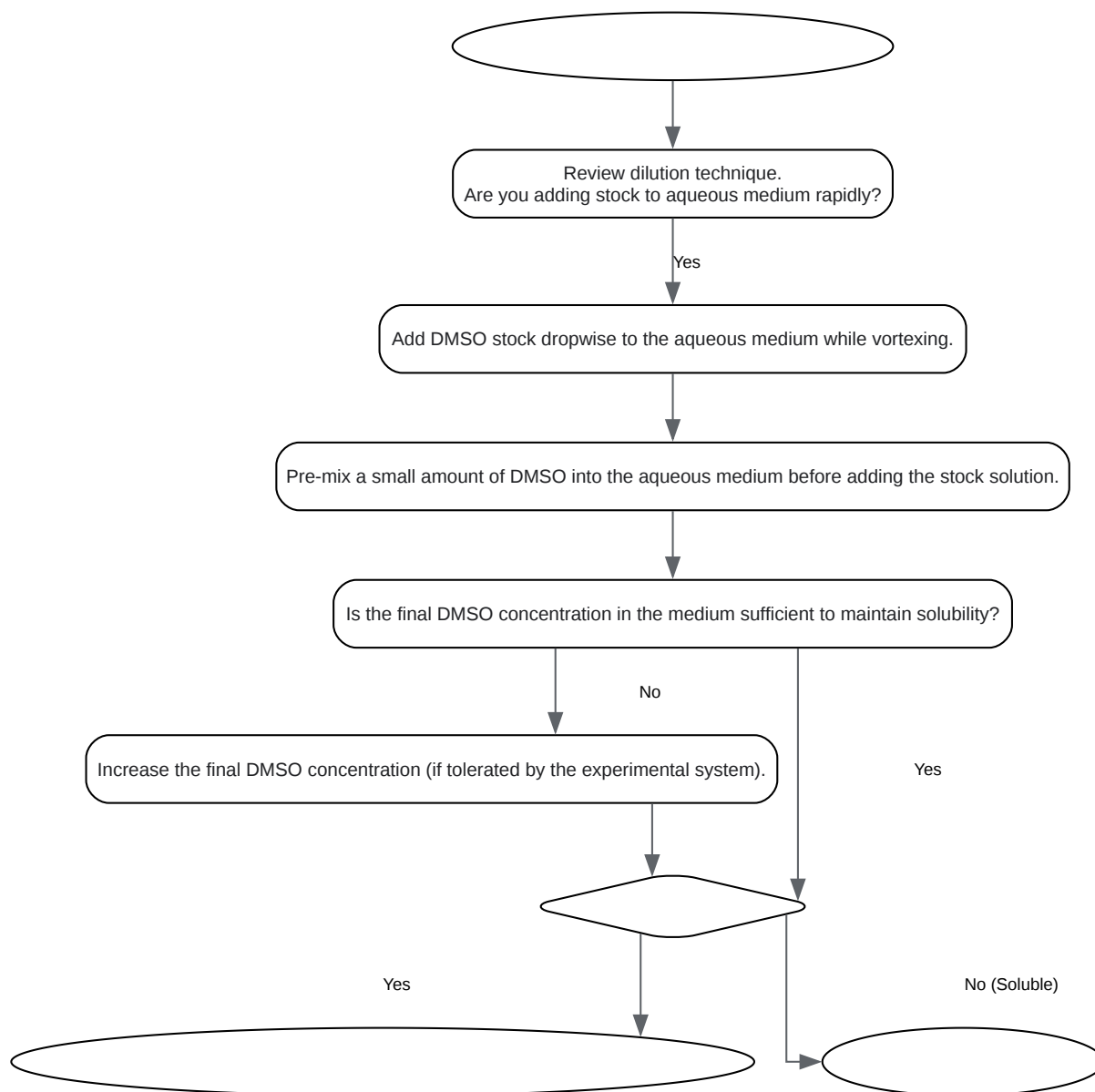


[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for dissolving **everolimus** in DMSO.

Issue 2: Precipitation occurs upon dilution of DMSO stock in aqueous media.

Possible Cause & Solution Workflow:



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for aqueous dilution of **everolimus** DMSO stock.

Data Presentation

Table 1: Reported Solubility of **Everolimus** in Various Solvents

Solvent	Reported Solubility	Source(s)
DMSO	~10 mg/mL	[1][2]
DMSO	Up to 100 mg/mL (104.36 mM)	[3][5]
DMSO	Soluble to 100 mM	[4][6]
Ethanol	~10 mg/mL	[1][2]
Ethanol	Up to 100 mg/mL	[3]
Ethanol	Soluble to 100 mM	[4][6]
Dimethyl Formamide (DMF)	~20 mg/mL	[1][2]
Water	Insoluble / Sparingly soluble	[5][10][11]

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Everolimus Stock Solution in DMSO

Materials:

- **Everolimus** (crystalline solid)
- Anhydrous, high-purity DMSO
- Sterile, conical-bottom microcentrifuge tubes or vials
- Vortex mixer

- Sonicator (optional)
- Calibrated pipette

Procedure:

- Allow the vial of **everolimus** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh out the desired amount of **everolimus** in a sterile tube. For a 10 mg/mL solution, you would weigh 10 mg of **everolimus**.
- Add the appropriate volume of anhydrous DMSO. For 10 mg of **everolimus**, add 1 mL of DMSO.
- Cap the tube tightly and vortex thoroughly for 1-2 minutes.
- If the solid is not fully dissolved, sonicate the tube in a water bath for 5-10 minutes. Gentle warming to 37°C can also aid dissolution.
- Visually inspect the solution to ensure there are no undissolved particles. The solution should be clear.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C in tightly sealed tubes.

Protocol 2: Dilution of Everolimus DMSO Stock in Aqueous Medium

Materials:

- **Everolimus** DMSO stock solution (from Protocol 1)
- Pre-warmed (37°C) aqueous medium (e.g., cell culture medium, PBS)
- Vortex mixer
- Sterile tubes

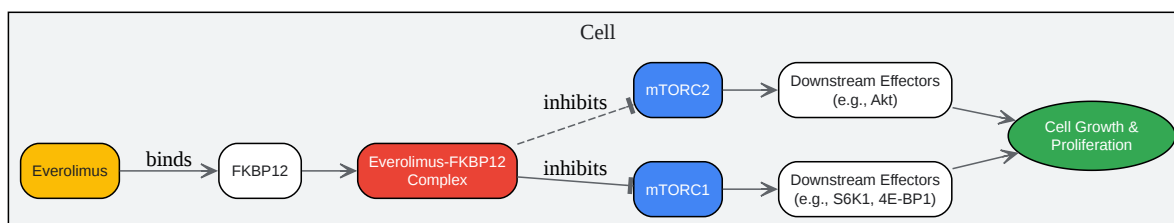
Procedure:

- Pre-warm the aqueous medium to 37°C. This can sometimes help with solubility.
- While vortexing the pre-warmed aqueous medium at a moderate speed, add the required volume of the **everolimus** DMSO stock solution drop by drop. For example, to make a 10 µM final concentration from a 10 mM stock, you would add 1 µL of stock to 1 mL of medium.
- Continue to vortex for another 30-60 seconds after adding the stock solution to ensure rapid and complete mixing.
- Visually inspect the diluted solution for any signs of precipitation. If the solution appears cloudy, it may indicate that the final concentration is too high for the aqueous medium to support. Consider preparing a more dilute final solution.

Mandatory Visualization

Everolimus Mechanism of Action: mTOR Signaling Pathway

Everolimus is an inhibitor of the mammalian target of rapamycin (mTOR). It first binds to the intracellular protein FKBP12. This **everolimus**-FKBP12 complex then binds to and inhibits the mTOR complex 1 (mTORC1), and to a lesser extent, mTOR complex 2 (mTORC2).[1][3][8] This inhibition blocks downstream signaling pathways that are crucial for cell growth, proliferation, and survival.



[Click to download full resolution via product page](#)

Caption: Simplified mTOR signaling pathway showing the inhibitory action of **everolimus**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. Everolimus | 159351-69-6 [amp.chemicalbook.com]
- 4. Everolimus | mTOR Inhibitors: R&D Systems [rndsystems.com]
- 5. selleckchem.com [selleckchem.com]
- 6. Everolimus | mTOR | Tocris Bioscience [tocris.com]
- 7. scienceopen.com [scienceopen.com]
- 8. Everolimus | C53H83NO14 | CID 6442177 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. accessdata.fda.gov [accessdata.fda.gov]
- 11. geneesmiddeleninformatiebank.nl [geneesmiddeleninformatiebank.nl]
- 12. researchgate.net [researchgate.net]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Support Center: Everolimus Solubility in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b549166#troubleshooting-everolimus-solubility-issues-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com